

Denthyrsinin: A Novel Modulator of Cellular Signaling - A Technical Overview

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Compound of Interest

Compound Name: **Denthyrsinin**

Cat. No.: **B1649284**

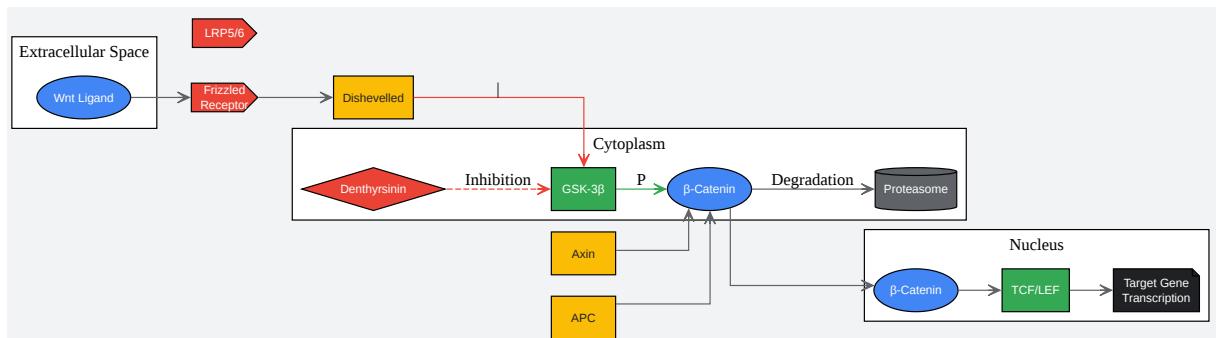
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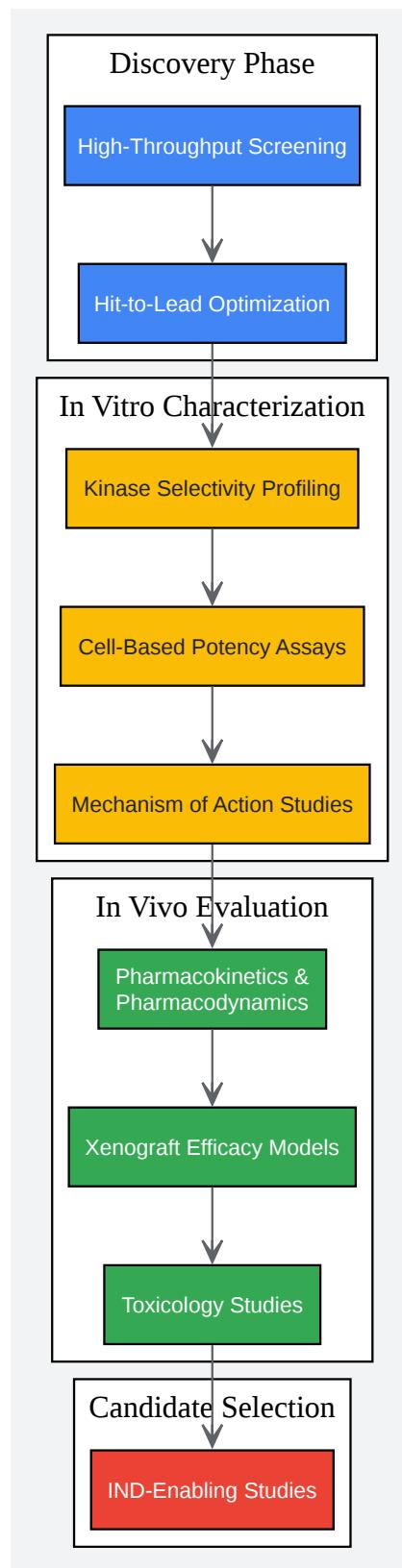
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This technical guide provides an in-depth overview of the preclinical data and potential therapeutic targets of the novel investigational compound, **Denthyrsinin**. The information is intended for researchers, scientists, and drug development professionals interested in the evolving landscape of targeted therapeutics.

Core Mechanism of Action: Targeting the Wnt/β-Catenin Pathway

Denthyrsinin has been identified as a potent and selective small molecule inhibitor of Glycogen Synthase Kinase 3 Beta (GSK-3β). GSK-3β is a serine/threonine kinase that plays a pivotal role in numerous cellular processes, including cell proliferation, differentiation, and apoptosis. A key function of GSK-3β is its role as a negative regulator in the canonical Wnt signaling pathway. By inhibiting GSK-3β, **Denthyrsinin** prevents the phosphorylation and subsequent degradation of β-catenin. This leads to the accumulation of β-catenin in the cytoplasm, followed by its translocation to the nucleus, where it activates the transcription of Wnt target genes.





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